

Geological History of the Hoggar Mountains: A Technical Guide

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Abstract

This technical guide provides a comprehensive overview of the geological evolution of the **Hoggar** Mountains (Ahaggar), a prominent geological feature of the Tuareg Shield in southern Algeria. The region records a protracted history spanning from the Archean to the Cenozoic. This document details the formation of its Precambrian basement, the extensive reworking during the Neoproterozoic Pan-African orogeny, and the subsequent Cenozoic intraplate volcanism. Quantitative geochronological and geochemical data are summarized, and detailed experimental protocols for key analytical techniques are provided. The guide is intended for researchers and scientists in the fields of geology, geochemistry, and related disciplines.

Introduction

The **Hoggar** Mountains, covering approximately 550,000 km², represent a deeply eroded segment of the Earth's crust, providing a window into complex geological processes.[1] The landscape is a rocky desert with an average elevation exceeding 900 meters, culminating at Mount Tahat (2,908 m).[1][2] Its geological history is dominated by two primary chapters: the assembly of ancient continental fragments during the Pan-African orogeny and a more recent period of magmatic activity that has shaped its modern topography.[3][4] This guide synthesizes the current understanding of this history, structured chronologically from the Archean basement to recent volcanic activity.

Precambrian Basement: Archean and Paleoproterozoic Foundation

The foundation of the **Hoggar** region is a mosaic of Archean and Paleoproterozoic terranes, which are remnants of ancient continental crust.^[5] These terranes form the "Polycyclic Central **Hoggar**," distinguished from the younger, less metamorphosed "Pharusian" belts in the western **Hoggar**.^{[3][6]} The basement primarily consists of high-grade metamorphic rocks, such as gneisses, granulites, and migmatites, with some rocks dating back approximately 2 billion years or more.^{[1][5][7][8]}

Radiometric dating of these basement rocks indicates significant metamorphic and magmatic events during the Eburnian orogeny (around 2.1-2.0 Ga).^[6] For instance, granulitic metamorphism has been dated to the Eburnian period, demonstrating the great antiquity of the continental crust in this region.^[6] These ancient terranes, collectively referred to as the LATEA metacraton, behaved as a rigid block for much of the Mesoproterozoic before being partially destabilized and involved in the subsequent Pan-African orogeny.^{[6][9]}

The Pan-African Orogeny (Neoproterozoic: ~870-540 Ma)

The Pan-African orogeny was a series of major mountain-building events that led to the formation of the supercontinent Gondwana.^[10] In the **Hoggar**, this orogeny represents the most significant tectonometamorphic and magmatic period, during which the Tuareg Shield was assembled from the collision of the West African Craton, the Saharan Metacraton, and various smaller terranes.^{[3][11]}

This complex process involved:

- **Terrane Accretion:** The Tuareg Shield is composed of at least 23 distinct terranes, which include ancient continental fragments, volcanic arcs, and remnants of oceanic crust (ophiolites).^{[6][9]} These terranes were progressively amalgamated and displaced along major north-south trending shear zones.^[9]
- **Metamorphism:** The convergence of these crustal blocks resulted in intense deformation and metamorphism. High-pressure rocks, such as eclogites, record subduction of oceanic crust,

while widespread granulite-facies metamorphism indicates high temperatures achieved during crustal thickening.[9]

- **Magmatism:** The orogeny was accompanied by extensive magmatism. Early magmatic activity (around 870 Ma) is related to subduction and the formation of volcanic arcs.[6] The main collisional phase triggered the intrusion of large granitic batholiths between 620 and 580 Ma.[6] These were followed by late- to post-collisional alkaline plutons, known as "Taourirts," which were emplaced along the major shear zones around 585-529 Ma.[5][9]

The Pan-African orogeny concluded with the stabilization of the Tuareg Shield, which was then subject to extensive erosion. By the early Phanerozoic, the shield was peneplained and covered by Ordovician sandstones.[11]

Cenozoic Volcanism and Uplift (~35 Ma to Present)

After a long period of tectonic quiescence, the **Hoggar** region experienced renewed geological activity in the Cenozoic, characterized by significant uplift and widespread intraplate volcanism. [3][11] This activity is responsible for the region's current high elevation and dramatic volcanic landscapes. The volcanism is not attributed to a classic mantle plume but is instead linked to the reactivation of ancient Pan-African lithospheric structures in response to the Africa-Europe collision.[11][12]

The volcanic activity occurred in several distinct phases and districts, including Atakor, Tahalra, and Anahef.[11] It can be broadly categorized into three main stages:

- **Late Eocene to Oligocene (35-30 Ma):** This initial stage was marked by the eruption of fissural tholeiitic flood basalts, notably in the Anahef district, reaching thicknesses of up to 700 m. This was followed by the intrusion of subvolcanic ring complexes around 29 Ma.[11][12]
- **Miocene (20-4 Ma):** This was the most voluminous stage, particularly in the Atakor district. It produced a wide range of volcanic rocks, including basalts (80%), trachytes, and phonolites (18%), which form many of the prominent peaks and plateaus.[11]
- **Late Pliocene to Quaternary (~3 Ma to Present):** The most recent activity consists of smaller-volume eruptions of basanites and nephelinites. These flows often follow existing valleys and

have covered Upper Paleolithic terraces, with local traditions suggesting eruptions were witnessed by humans.[\[11\]](#)

This volcanic activity is associated with a broad, 1,000 km diameter swell or dome-like uplift of the entire **Hoggar** region.[\[3\]](#)[\[11\]](#)

Quantitative Data

Geochronological Data

The geological history of the **Hoggar** Mountains has been constrained by various radiometric dating techniques. A summary of key ages is presented below.

Geological Event/Unit	Age (Ma)	Dating Method	Rock/Mineral Dated	Reference
Precambrian				
Eburnian Granulitic Metamorphism	2131 ± 12 to 1979 ± 33	U-Pb	Zircon	[6]
Pan-African Syn- Kinematic Granites	620 - 580	U-Pb	Zircon, Titanite	[6]
"Taourirt" Alkaline Ring Complexes	584.8 ± 2.0 to 529.3 ± 3.1	U-Pb (SHRIMP)	Zircon	[5]
Cenozoic Volcanism				
Stage 1: Tholeiitic Flood Basalts	35 - 30	K-Ar / Ar-Ar	Whole Rock	[11][12]
Stage 1: Subvolcanic Ring Complexes	~29	K-Ar / Ar-Ar	Various	[12]
Stage 2: Main Voluminous Phase	20 - 12 and 7 - 4	K-Ar	Whole Rock	[11]
Stage 3: Recent Valley Flows	3 - <0.01	K-Ar / C-14	Whole Rock, Terraces	[11]

Table 1: Summary of key radiometric ages for major geological events in the **Hoggar Mountains**.

Geochemical Data

The Cenozoic volcanic rocks of the **Hoggar** have been extensively studied to understand their mantle source. Isotopic data points to a heterogeneous source with contributions from both enriched mantle (EM1) and high- μ (HIMU) components.

Rock Type	Age	$^{87}\text{Sr}/^{86}\text{Sr}$	ϵNd	$^{206}\text{Pb}/^{204}\text{Pb}$	$^{207}\text{Pb}/^{204}\text{Pb}$	Reference
Tholeiitic Basalts	~35 Ma	0.7035 - 0.7045	-2.5 to +3.0	18.3 - 19.5	15.54 - 15.60	[11]
Alkaline Basalts	Miocene-Quaternary	0.7030 - 0.7037	+3.0 to +7.0	19.3 - 20.5	15.59 - 15.70	
Nephelinite	Miocene-Quaternary	0.7031 - 0.7035	+4.5 to +6.9	up to 20.373	up to 15.696	

Table 2: Representative isotopic compositions of Cenozoic volcanic rocks from the **Hoggar** region.

Experimental Protocols

U-Pb Zircon Geochronology by LA-ICP-MS

Uranium-Lead (U-Pb) dating of zircon (ZrSiO_4) is a robust method for determining the crystallization age of igneous rocks and the timing of high-grade metamorphism.

1. Sample Preparation:

- **Crushing and Milling:** A whole-rock sample (1-2 kg) is crushed into small fragments and milled to a fine powder.
- **Mineral Separation:** Zircon grains are separated from the crushed rock using high-voltage pulse power fragmentation, followed by standard heavy liquid (e.g., LMT, methylene iodide) and magnetic separation techniques.
- **Grain Selection:** Zircon grains are hand-picked under a binocular microscope based on clarity, morphology, and lack of inclusions or fractures.
- **Mounting and Polishing:** Selected grains are mounted in an epoxy resin disc, which is then polished to expose the internal sections of the zircons. The mount is then coated with a thin layer of gold to ensure conductivity.

2. Imaging:

- Cathodoluminescence (CL): The polished mount is imaged using a CL detector on a scanning electron microscope. CL imaging reveals the internal growth zoning, inherited cores, and metamorphic overgrowths, which is crucial for selecting precise locations for laser ablation.

3. Isotopic Analysis (LA-ICP-MS):

- Instrumentation: The analysis is performed using a Laser Ablation (LA) system coupled to an Inductively Coupled Plasma Mass Spectrometer (ICP-MS).
- Ablation: A high-energy laser (e.g., 193 nm ArF excimer) is focused on a pre-selected spot on the zircon grain. The laser ablates a small amount of material (typically a 20-30 μm spot), creating an aerosol.
- Ionization and Mass Spectrometry: The aerosol is transported by a carrier gas (Helium) into the ICP-MS, where it is ionized in a high-temperature argon plasma. The resulting ions are then separated by their mass-to-charge ratio in the mass spectrometer.
- Data Acquisition: The instrument measures the ion beams for isotopes of U (^{238}U) and Pb (^{206}Pb , ^{207}Pb), as well as other elements for correction.

4. Data Processing:

- Correction: Raw data are corrected for instrumental mass bias and laser-induced elemental fractionation using a well-characterized zircon standard (e.g., 91500, Plešovice).
- Age Calculation: The corrected isotopic ratios ($^{206}\text{Pb}/^{238}\text{U}$ and $^{207}\text{Pb}/^{206}\text{Pb}$) are used to calculate the age. Data are plotted on a concordia diagram. Concordant analyses (where the two calculated ages agree) provide the crystallization age. Discordant data may indicate Pb loss or inheritance.

Whole-Rock Geochemical Analysis

This protocol outlines the determination of major and trace element concentrations in whole-rock samples.

1. Sample Preparation:

- Powdering: The rock sample is crushed and then powdered to a fine, homogeneous grain size ($<75\ \mu\text{m}$) using an agate mill to avoid contamination.

- **Fusion:** For major elements and refractory trace elements, a powdered sample aliquot (e.g., 1 gram) is mixed with a flux, typically a lithium borate mixture (e.g., $\text{Li}_2\text{B}_4\text{O}_7$), in a platinum crucible.
- **Glass Bead Creation:** The mixture is heated in a furnace at high temperature (e.g., 1050°C) until it melts completely. The molten liquid is then cast into a mold to create a flat, homogeneous glass disc for X-Ray Fluorescence (XRF) analysis, or dissolved in dilute nitric acid for analysis by Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).

2. Major Element Analysis (XRF or ICP-OES):

- **XRF:** The glass bead is analyzed directly by a wavelength-dispersive XRF spectrometer. The instrument measures the intensity of characteristic X-rays emitted by each element, which is proportional to its concentration.
- **ICP-OES:** The dissolved fusion bead is introduced into the ICP-OES. The spectrometer measures the wavelength and intensity of light emitted by atoms in the plasma to determine the concentration of major oxides (SiO_2 , Al_2O_3 , Fe_2O_3 , etc.).

3. Trace Element Analysis (ICP-MS):

- **Digestion:** A separate aliquot of rock powder is dissolved using a combination of strong acids (e.g., HF, HNO_3 , HClO_4) in a sealed Teflon beaker on a hotplate. This "four-acid" digestion breaks down silicate minerals.
- **Analysis:** The resulting solution is diluted and introduced into an ICP-MS. The ICP-MS provides high sensitivity for measuring a wide range of trace elements, including Rare Earth Elements (REE), at parts-per-million (ppm) or parts-per-billion (ppb) levels.

Sr-Nd-Pb Isotopic Analysis by TIMS

This protocol is for obtaining high-precision isotope ratios for petrogenetic studies.

1. Sample Preparation and Digestion:

- **Powdering:** A whole-rock sample is powdered in an agate mill.
- **Digestion:** An accurately weighed aliquot of the powder is dissolved in a mixture of HF and HNO_3 in a clean Teflon beaker.
- **Spiking (for Isotope Dilution):** For concentration measurements, a calibrated isotopic tracer ("spike") with a known, artificial isotopic composition is added before digestion.

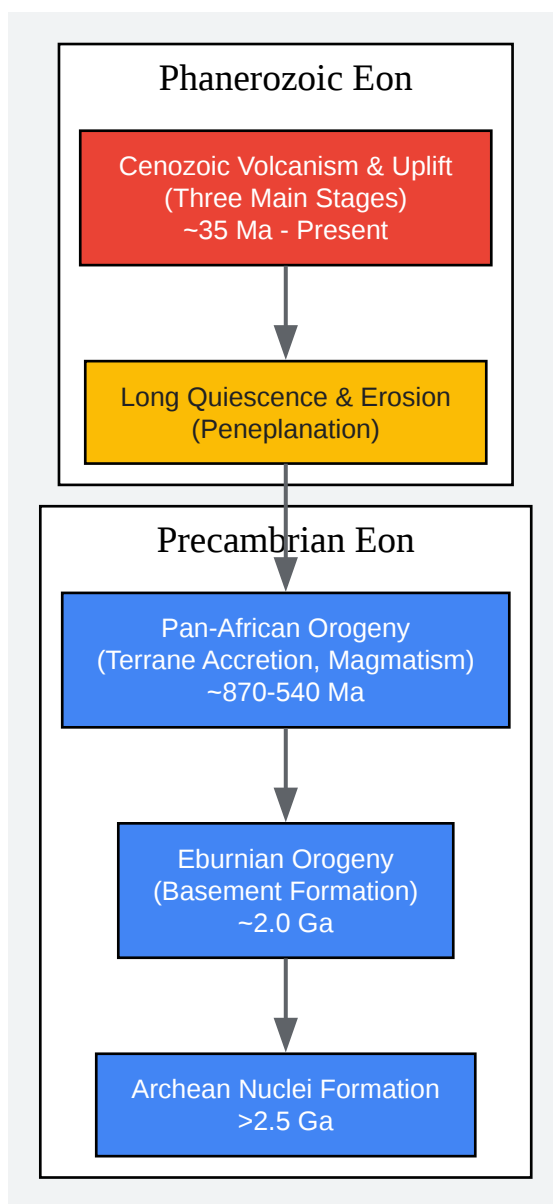
2. Chemical Separation (Column Chromatography):

- Objective: Sr, Nd, and Pb must be separated from the rock matrix and from each other to prevent isobaric interferences during mass spectrometry.
- Procedure: The dissolved sample is loaded onto a series of ion-exchange chromatography columns.
- Pb Separation: The sample is first passed through an anion-exchange resin column using HCl and HBr as eluents to isolate Pb.
- Sr and REE Separation: The remaining fraction is loaded onto a cation-exchange column (e.g., AG50W-X8 resin). Sr is eluted using HCl. The Rare Earth Elements (REEs), including Nd, are collected as a group.
- Nd Separation: The collected REE fraction is passed through a second column containing a resin (e.g., HDEHP-coated resin) that specifically separates Nd from other REEs.

3. Mass Spectrometry (TIMS):

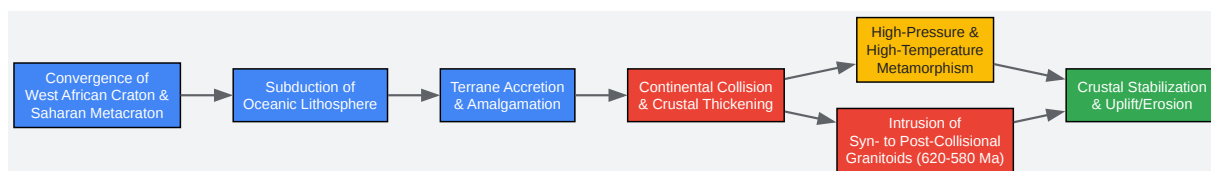
- Instrumentation: Analysis is performed on a Thermal Ionization Mass Spectrometer (TIMS).
- Loading: A drop of the purified Sr, Nd, or Pb solution is loaded onto a high-purity metal filament (e.g., Rhenium, Tantalum).
- Analysis: The filament is heated under vacuum inside the mass spectrometer. The heat causes the sample to ionize. The ions are accelerated into a magnetic field that separates them by mass.
- Data Acquisition: The separated ion beams are measured simultaneously in multiple detectors (Faraday cups) to produce highly precise and accurate isotope ratios (e.g., $^{87}\text{Sr}/^{86}\text{Sr}$, $^{143}\text{Nd}/^{144}\text{Nd}$, $^{206}\text{Pb}/^{204}\text{Pb}$). Data are corrected for instrumental mass fractionation using known isotopic standards.

Visualizations of Geological Processes



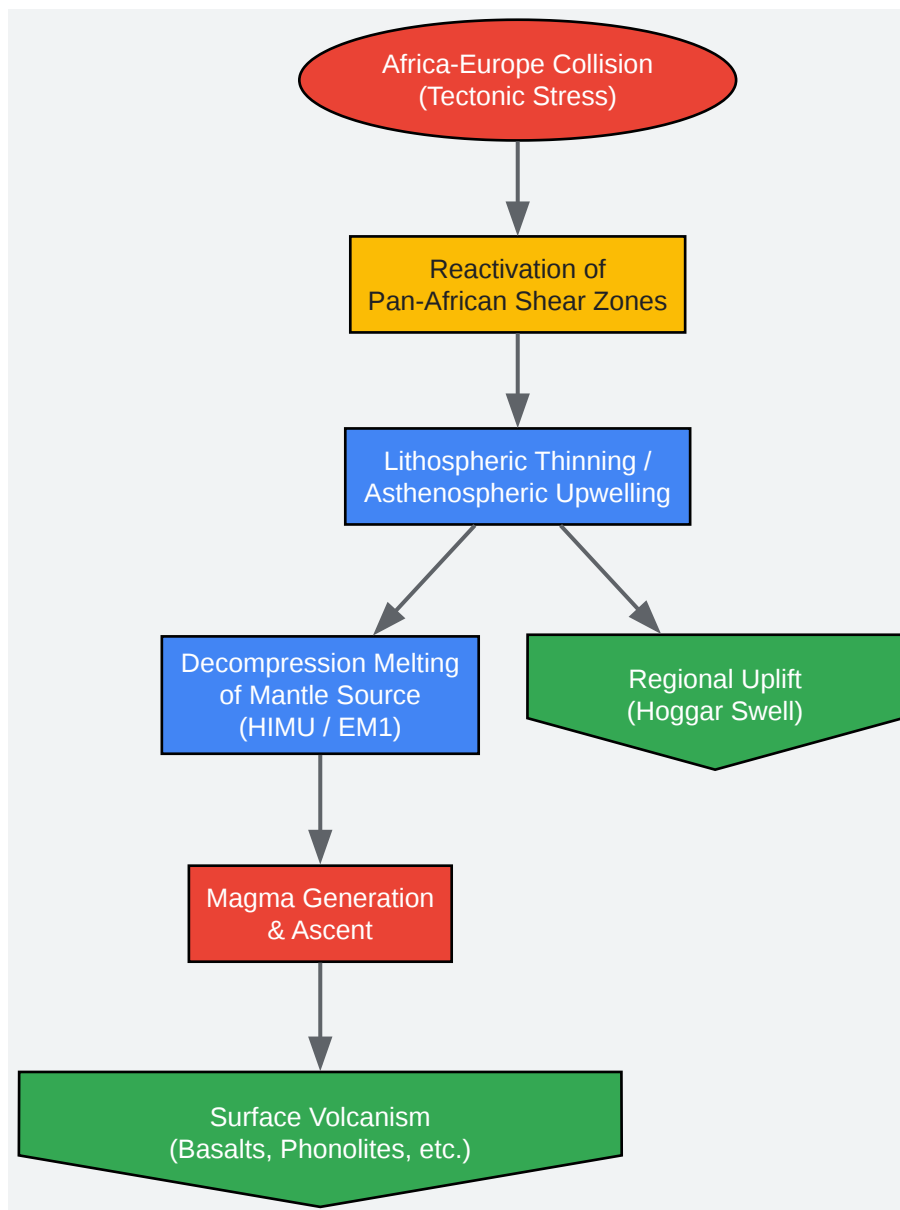
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Caption: Geological timeline of the **Hoggar** Mountains.



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Caption: Workflow of the Pan-African Orogeny in the **Hoggar**.



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Caption: Model for Cenozoic volcanism in the **Hoggar**.

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